

"Ethyl 2-(4-hydroxythiazol-2-yl)acetate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-(4-hydroxythiazol-2-yl)acetate

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Technical Guide: Ethyl 2-(4-hydroxythiazol-2-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, a detailed experimental protocol for the synthesis, and a conceptual workflow for **Ethyl 2-(4-hydroxythiazol-2-yl)acetate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Data Presentation

The key quantitative data for **Ethyl 2-(4-hydroxythiazol-2-yl)acetate** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₃ S	P&S Chemicals[1]
Molecular Weight	187.21 g/mol	Calculated
CAS Number	79878-57-2	P&S Chemicals[1]

Experimental Protocol: Synthesis of Ethyl 2-(4-hydroxythiazol-2-yl)acetate via Hantzsch Thiazole Synthesis

The following is a detailed methodology for the synthesis of **Ethyl 2-(4-hydroxythiazol-2-yl)acetate**, adapted from the principles of the Hantzsch thiazole synthesis. This reaction involves the condensation of an α -halocarbonyl compound with a thioamide.

Materials:

- Ethyl 2-chloroacetoacetate
- Thiourea
- Ethanol
- Sodium bicarbonate (NaHCO_3)
- Water (deionized)
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (silica gel)

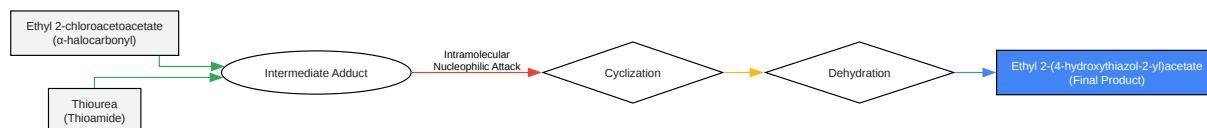
- Thin Layer Chromatography (TLC) plates

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve thiourea (1 equivalent) in 100 mL of ethanol.
- **Addition of Reactant:** To the stirring solution, add ethyl 2-chloroacetoacetate (1 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 4-6 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a 1:1 ethyl acetate/hexane solvent system.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate until the pH is approximately 7-8.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer three times with 50 mL portions of ethyl acetate.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexane to yield pure **Ethyl 2-(4-hydroxythiazol-2-yl)acetate**.
- **Characterization:** Confirm the structure and purity of the final product using techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.

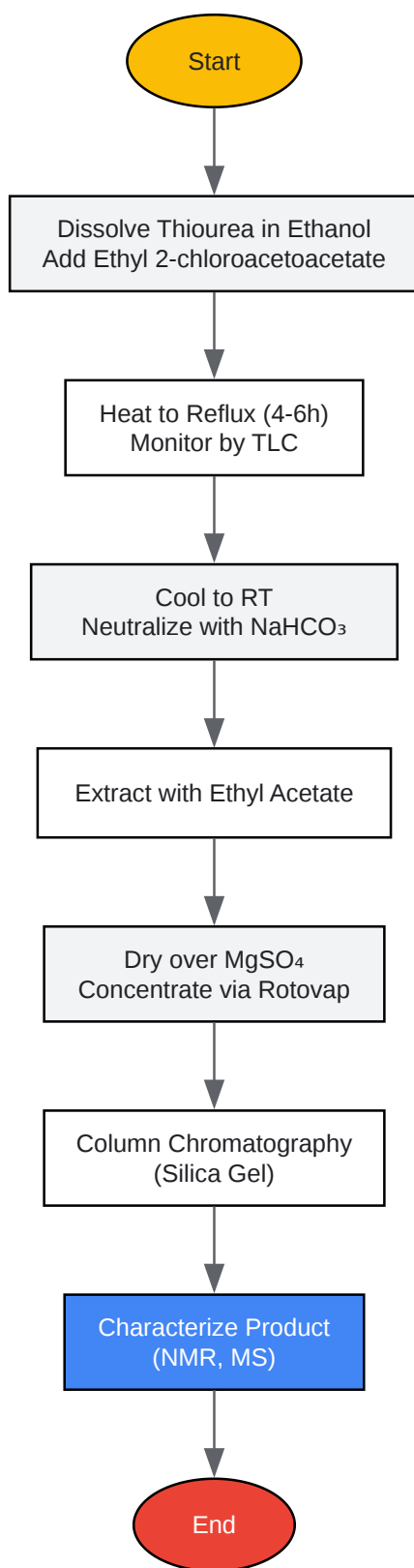
Mandatory Visualizations

The following diagrams illustrate the conceptual frameworks relevant to the synthesis of **Ethyl 2-(4-hydroxythiazol-2-yl)acetate**.



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Caption: Hantzsch Thiazole Synthesis Pathway.



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Caption: Experimental Synthesis Workflow.

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References

- 1. researchgate.net [researchgate.net]
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